

# Technical Guidance: Molecular Weight of Methyl 3-iodo-1H-indazole-7-carboxylate

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## Compound of Interest

**Compound Name:** Methyl 3-iodo-1H-indazole-7-carboxylate

**Cat. No.:** B1360855

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This document provides a concise technical overview of the molecular weight of **Methyl 3-iodo-1H-indazole-7-carboxylate**, a compound of interest in chemical research and pharmaceutical development.

## Quantitative Data Summary

The physicochemical properties of **Methyl 3-iodo-1H-indazole-7-carboxylate** are summarized below. The primary focus of this guide is the determination of its molecular weight, derived from its molecular formula and the atomic weights of its constituent elements.

Parameter	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> IN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	302.07 g/mol	[2]
CAS Number	944899-05-2	[1][2]

## Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **Methyl 3-iodo-1H-indazole-7-carboxylate** is C<sub>9</sub>H<sub>7</sub>IN<sub>2</sub>O<sub>2</sub>[1]. The

calculation based on the atomic weights of each element is detailed below.

## Atomic Weights of Constituent Elements

The standard atomic weights for the elements present in the compound are as follows:

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[3][4]
Hydrogen	H	1.008[5][6][7]
Iodine	I	126.904[8][9]
Nitrogen	N	14.007[10][11][12][13][14]
Oxygen	O	15.999[15][16][17][18]

## Calculation Methodology

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

$$\text{Molecular Weight} = (9 \times \text{Atomic Weight of C}) + (7 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of I}) + (2 \times \text{Atomic Weight of N}) + (2 \times \text{Atomic Weight of O})$$

$$\text{Molecular Weight} = (9 \times 12.011) + (7 \times 1.008) + (1 \times 126.904) + (2 \times 14.007) + (2 \times 15.999)$$

$$\text{Molecular Weight} = 108.099 + 7.056 + 126.904 + 28.014 + 31.998$$

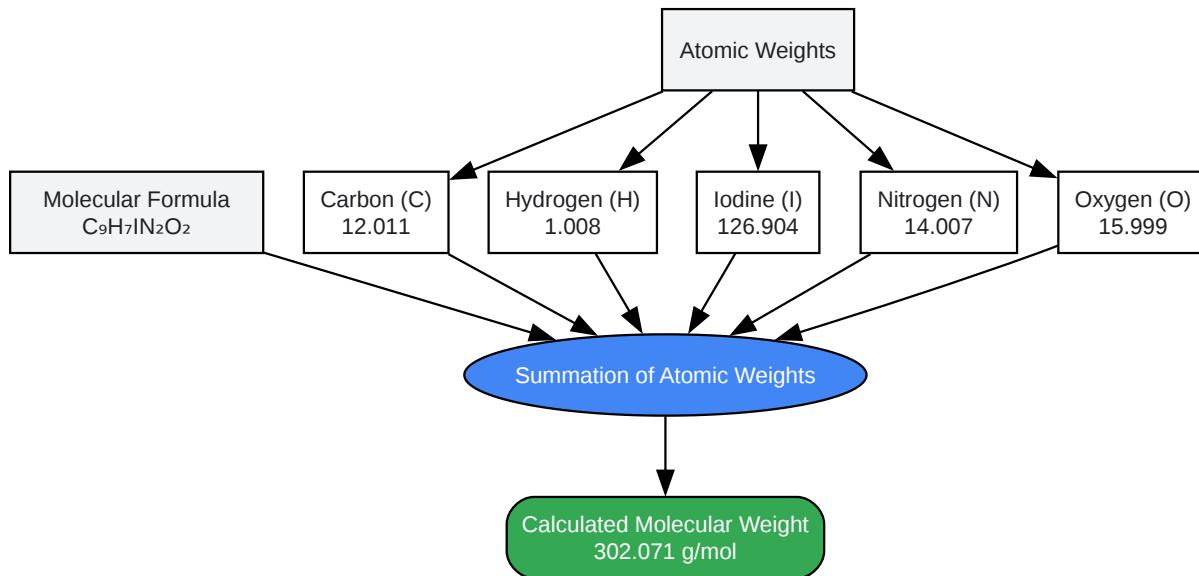
$$\text{Molecular Weight} = 302.071 \text{ g/mol}$$

This calculated value is consistent with the molecular weight provided in chemical supplier databases[2].

## Logical Relationship of Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **Methyl 3-iodo-1H-indazole-7-carboxylate**.

## Molecular Weight Determination Workflow



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### Molecular Weight Calculation Workflow

This guide provides the fundamental data regarding the molecular weight of **Methyl 3-iodo-1H-indazole-7-carboxylate**. For experimental protocols and applications, researchers should consult relevant scientific literature and safety data sheets.

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